Application Note: High-Sensitivity MRM Quantitation of 2-[(Ethylamino)methyl]-4-nitrophenol-d5

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Compound of Interest

Compound Name:	*2-[(Ethylamino)methyl]-4-nitrophenol-d5*
CAS No.:	*1185157-36-1*
Cat. No.:	*B563310*

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Introduction & Mechanistic Basis

The accurate quantitation of 2-[(Ethylamino)methyl]-4-nitrophenol requires a method that can distinguish it from structurally similar nitro-aromatic impurities. The use of EMNP-d5 (where the ethyl group is fully deuterated,

) is essential to compensate for matrix effects, particularly ionization suppression in Electrospray Ionization (ESI).

Physicochemical Profile[1][2][3][4][5][6][7]

- Analyte: 2-[(Ethylamino)methyl]-4-nitrophenol (

)[1][2]
- Internal Standard: **2-[(Ethylamino)methyl]-4-nitrophenol-d5** (

)

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- Ionization State: The molecule contains a basic secondary amine (

) and an acidic phenolic group (

). In acidic mobile phases (pH < 4), the amine is protonated (

  ), making Positive ESI the preferred mode.

MRM Transition Parameters

The following transitions are optimized for specificity. The "Quantifier" transition utilizes the loss of water, a common and high-intensity fragmentation pathway for ortho-substituted phenols. The "Qualifier" utilizes the loss of the nitro group or the alkyl chain.

Table 1: Optimized MRM Transitions

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Dwell (ms)	CE (eV)	Fragmentation Mechanism
EMNP (Analyte)	197.1 ( )	179.1	100	22	Loss of (Ortho-effect)
151.1	100	35	Loss of group		
122.1	100	40	Ring cleavage / Deep fragmentation		
EMNP-d5 (IS)	202.1 ( )	184.1	100	22	Loss of (Retains label)
156.1	100	35	Loss of (Retains label)		

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> *Critical Technical Note: The d5-label is located on the ethyl side chain. Transitions involving the loss of the ethyl group (e.g., neutral loss of ethylene) would result in identical product ions for both Analyte and IS, leading to "crosstalk." Therefore, we strictly select transitions (Loss of*
>
> or
>
>) that retain the ethyl group, ensuring the IS product ion remains distinct (+5 Da) from the analyte.

Experimental Protocol

Reagents & Standards

- Stock Solution: Dissolve 1 mg of EMNP-d5 in 1 mL DMSO (1 mg/mL).
- Working IS Solution: Dilute stock to 100 ng/mL in 50:50 Methanol:Water.
- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

Sample Preparation (Protein Precipitation)

This method is optimized for plasma or microsomal incubation media.

- Aliquot: Transfer 50 µL of sample into a 1.5 mL centrifuge tube.
- IS Addition: Add 10 µL of Working IS Solution (EMNP-d5). Vortex briefly.
- Precipitation: Add 200 µL of ice-cold Acetonitrile.
- Agitation: Vortex vigorously for 30 seconds.
- Separation: Centrifuge at 14,000 x g for 10 minutes at 4°C.

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- Transfer: Transfer 150 µL of the supernatant to an autosampler vial.
- Dilution (Optional): If peak shape is poor due to high solvent strength, dilute supernatant 1:1 with Mobile Phase A before injection.

LC-MS/MS Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent.
  - Rationale: The C18 chemistry retains the hydrophobic aromatic ring, while the end-capping reduces tailing from the secondary amine.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2-5 µL.
- Column Temp: 40°C.

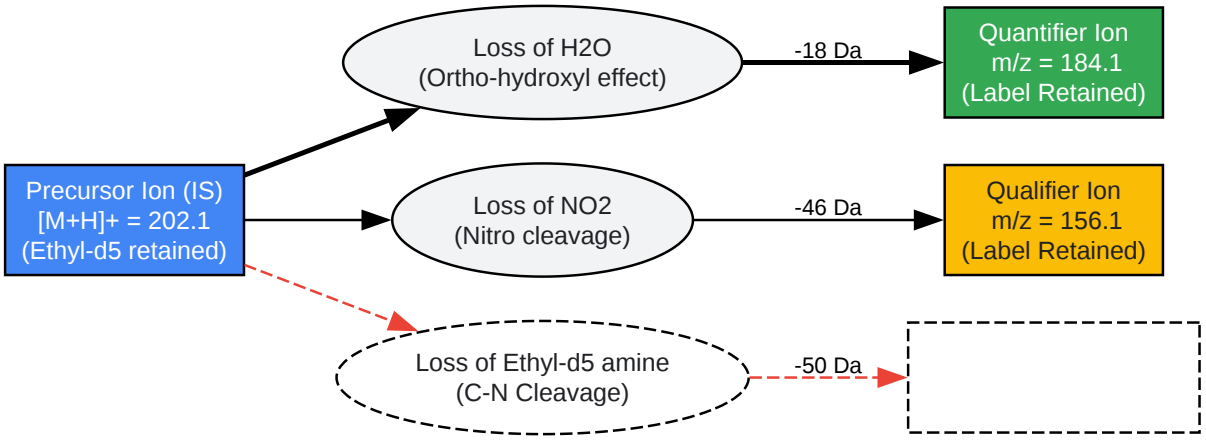
Gradient Program:

- 0.0 - 0.5 min: 5% B (Isocratic hold for polar retention)
- 0.5 - 3.0 min: 5% -> 90% B (Linear ramp)
- 3.0 - 3.5 min: 90% B (Wash)
- 3.5 - 3.6 min: 90% -> 5% B
- 3.6 - 5.0 min: 5% B (Re-equilibration)

Mechanistic Visualization

The following diagram illustrates the fragmentation pathway logic used to select the MRM transitions, ensuring the deuterium label is retained in the quantified fragment.

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Figure 1: Fragmentation logic for EMNP-d5. Green path represents the optimal Quantifier transition retaining the isotope label. Red path indicates a transition to avoid due to label loss.

Method Validation & Troubleshooting

Linearity & Range

- Range: 1.0 ng/mL to 1000 ng/mL.
- Weighting:

  linear regression is recommended to improve accuracy at the lower limit of quantitation (LLOQ).

Troubleshooting Guide

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Observation	Root Cause	Corrective Action
Peak Tailing	Interaction of secondary amine with silanols.	Ensure Mobile Phase A pH is < 3.0 (use Formic Acid). Use a high-quality end-capped column (e.g., BEH or CSH).
Signal Suppression	Matrix effects co-eluting with analyte.	Shift the gradient to move analyte away from the solvent front. Check the Phospholipid trace (MRM 184->184).
High Background	Contamination of source.	Clean the ESI source cone. Ensure the "Loss of NO2" transition isn't picking up isobaric interferences.

References

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